

Technical Support Center: Anhydrous Iron(II) Bromide (FeBr₂)

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Compound of Interest

Compound Name: Iron(II) bromide

Cat. No.: B8814574

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This guide provides researchers, scientists, and drug development professionals with comprehensive technical support for the proper handling and storage of air-sensitive anhydrous **Iron(II) Bromide** (FeBr₂).

Frequently Asked Questions (FAQs)

Q1: What is anhydrous FeBr₂ and why is it considered air-sensitive?

A1: Anhydrous **Iron(II) Bromide** (FeBr₂) is a yellow or brownish-colored paramagnetic solid.^[1] It is highly sensitive to components of the atmosphere, particularly moisture and oxygen. Anhydrous FeBr₂ is hygroscopic, meaning it readily absorbs moisture from the air to form hydrates, which are pale-colored solids.^{[1][2]} Exposure to air can also lead to oxidation of the iron(II) to iron(III), compromising the purity and reactivity of the compound.

Q2: What are the primary consequences of improper handling or storage?

A2: Improper handling can lead to the degradation of anhydrous FeBr₂, resulting in the formation of hydrates and iron(III) species. This degradation can significantly impact experimental outcomes by introducing impurities, altering stoichiometry, and reducing the catalytic activity or reactivity of the FeBr₂. In some cases, the presence of moisture can completely inhibit the desired reaction.

Q3: What is the proper way to store anhydrous FeBr₂?

A3: Anhydrous FeBr_2 should be stored in a tightly sealed container under an inert atmosphere, such as nitrogen or argon.[3] The storage area should be cool, dry, and dark to prevent decomposition.[3] It is highly recommended to store the material inside a glovebox with a controlled inert atmosphere.

Q4: Can I handle anhydrous FeBr_2 on an open lab bench?

A4: No, it is strongly advised against handling anhydrous FeBr_2 in an open laboratory environment. Due to its high sensitivity to air and moisture, all manipulations should be performed under an inert atmosphere using either a glovebox or a Schlenk line.[4][5]

Troubleshooting Guide

Problem: The color of my anhydrous FeBr_2 has changed from yellowish-brown to a pale green or has a reddish-brown tint.

- Possible Cause 1: Hydration. A change to a pale green color indicates the formation of hydrated **iron(II) bromide**. This occurs when the compound is exposed to moisture.
- Solution 1: If the material is only partially hydrated, it may be possible to dry it under high vacuum with gentle heating. However, for best results, it is recommended to use a fresh, properly stored vial of anhydrous FeBr_2 . To prevent this, always handle the compound in a dry, inert atmosphere.
- Possible Cause 2: Oxidation. A reddish-brown tint can indicate the presence of iron(III) impurities, which form upon exposure to oxygen.
- Solution 2: If significant oxidation has occurred, the material may not be suitable for your reaction, as the Fe(III) species can interfere with the desired chemistry.[6][7] It is best to discard the contaminated reagent and use a fresh supply. Ensure all future handling is performed under strictly anaerobic conditions.

Problem: My anhydrous FeBr_2 has clumped together and is no longer a free-flowing powder.

- Possible Cause: Moisture absorption. Clumping is a common sign that the material has been exposed to moisture and has become hygroscopic.[2]

- **Solution:** Similar to a color change due to hydration, the material is likely compromised. While drying under vacuum may remove the water, the physical form may not be recoverable, making accurate weighing difficult. It is safer to use a new batch of the reagent.

Problem: My reaction yield is significantly lower than expected or the reaction failed completely.

- **Possible Cause 1:** Degraded FeBr_2 . The most likely culprit is the use of FeBr_2 that has been compromised by exposure to air and/or moisture. The presence of hydrates or oxidized iron species can inhibit or alter the course of the reaction.
- **Solution 1:** Obtain a new, unopened container of anhydrous FeBr_2 and handle it with rigorous inert atmosphere techniques as detailed in the protocols below.
- **Possible Cause 2:** Contaminated or wet solvent/reagents. Even with pure FeBr_2 , the presence of trace amounts of water or oxygen in your solvents or other reagents can quench the reaction.
- **Solution 2:** Ensure all solvents and reagents are rigorously dried and degassed before use. Solvents should be passed through a purification system or distilled from an appropriate drying agent.

Quantitative Data Summary

Parameter	Recommended Value/Specification	Notes
Storage Temperature	Ambient temperatures (e.g., 15-25°C)[8]	Avoid high temperatures to prevent thermal decomposition.
Glovebox Atmosphere	< 1 ppm O ₂ and < 1 ppm H ₂ O[9][10]	A dry and oxygen-free environment is critical for long-term stability.
Appearance	Yellow or brownish solid[1]	Any deviation may indicate decomposition or hydration.
Solubility	Soluble in water, THF, methanol, ethanol[8][11]	Dissolution in anhydrous solvents should yield a clear solution.

Experimental Protocols

Protocol 1: Handling Anhydrous FeBr₂ in a Glovebox

This protocol is recommended for weighing and preparing stock solutions of anhydrous FeBr₂.

- Preparation:
 - Ensure the glovebox atmosphere has < 1 ppm of O₂ and H₂O.
 - Bring all necessary glassware (vials, spatulas, flasks), a lab balance, and any solvents into the glovebox antechamber.
 - Cycle the antechamber at least three times, evacuating to vacuum and refilling with inert gas.
- Weighing the Reagent:
 - Transfer all items from the antechamber into the main glovebox chamber.

- Allow the FeBr_2 container to equilibrate to the glovebox temperature before opening to prevent condensation.
- Carefully open the container of anhydrous FeBr_2 .
- Using a clean, dry spatula, weigh the desired amount of the powder into a tared vial or flask.
- Promptly and securely reseal the main container of FeBr_2 .
- Transfer and Use:
 - The weighed solid can now be added directly to a reaction vessel within the glovebox.
 - If preparing a solution, add the desired anhydrous, degassed solvent to the flask containing the weighed FeBr_2 and stir until dissolved.
 - Seal the reaction vessel before removing it from the glovebox via the antechamber.

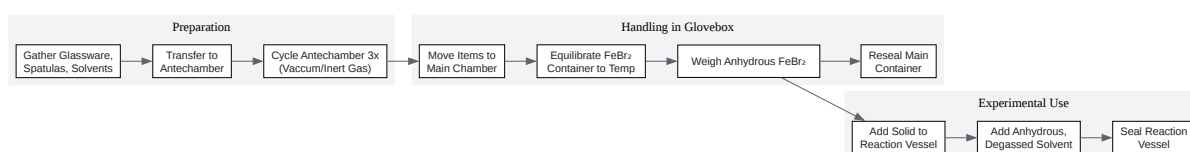
Protocol 2: Handling Anhydrous FeBr_2 using a Schlenk Line

This protocol is suitable for transferring solid FeBr_2 into a reaction flask under an inert atmosphere.

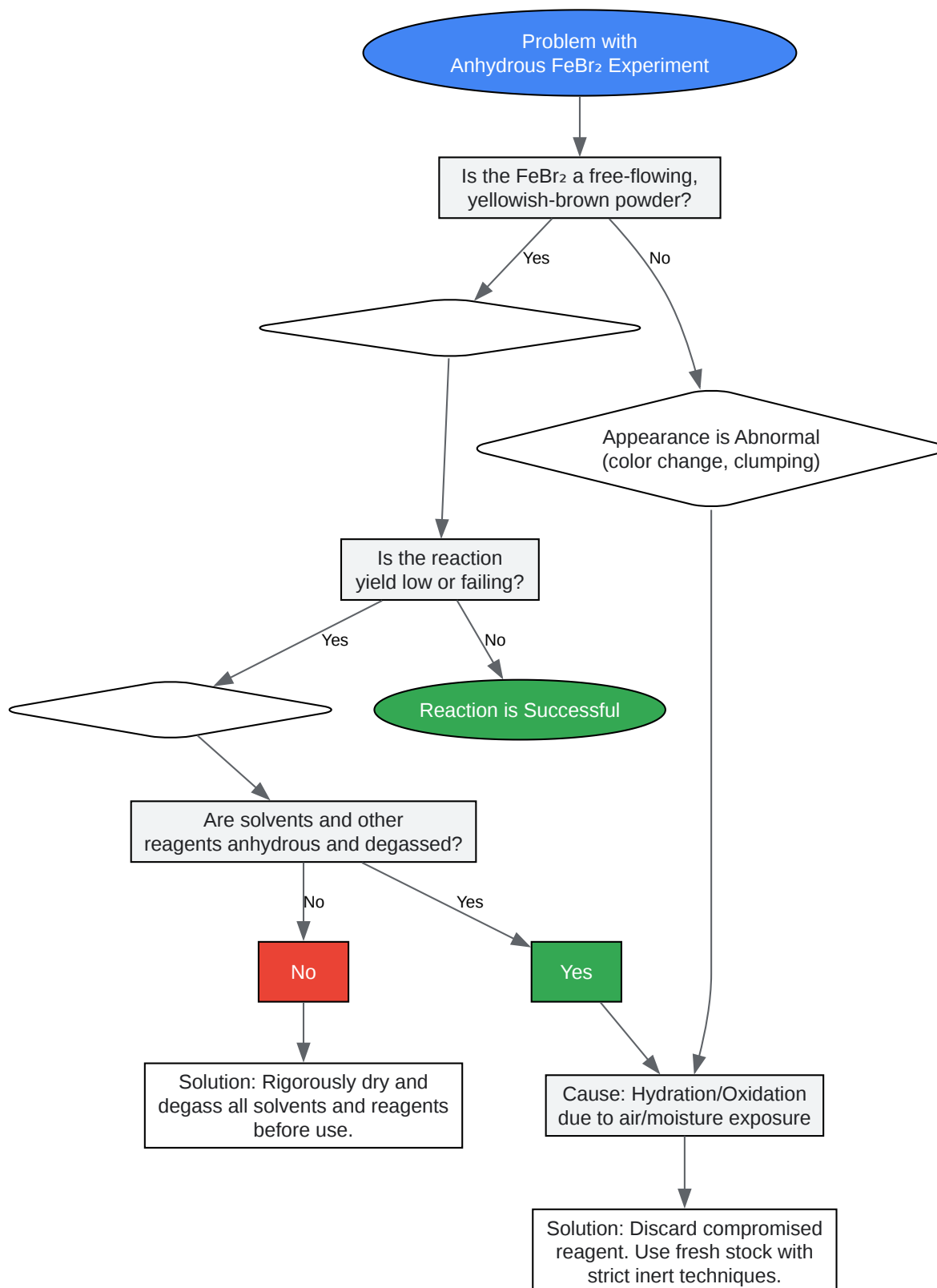
- System Preparation:
 - Ensure your Schlenk line is providing a steady flow of dry, inert gas (nitrogen or argon).
 - Flame-dry or oven-dry all glassware (reaction flask with a stir bar, gas inlet adapter, septa) and allow it to cool to room temperature under a stream of inert gas.
- Transferring the Solid:
 - In a glovebox or glove bag, quickly weigh the desired amount of anhydrous FeBr_2 into a clean, dry Schlenk flask. Seal the flask with a glass stopper or septum.

- If a glovebox is unavailable, perform a quick transfer under a positive flow of inert gas. To do this, briefly remove the stopper from the reaction flask while maintaining a strong counterflow of inert gas and add the FeBr_2 via a powder funnel.
- Immediately connect the flask to the Schlenk line.
- Purging the Flask:
 - Carefully evacuate the flask, being cautious not to pull the fine powder into the manifold.
 - Refill the flask with inert gas.
 - Repeat this evacuate-refill cycle at least three times to ensure a completely inert atmosphere.
- Proceeding with the Reaction:
 - Anhydrous, degassed solvent can now be added to the flask via a cannula or a gas-tight syringe.
 - Maintain a positive pressure of inert gas throughout the subsequent steps of the experiment.

Visualizations



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Caption: Workflow for Handling Anhydrous FeBr_2 in a Glovebox.[Click to download full resolution via product page](#)

Caption: Troubleshooting Decision Tree for Anhydrous FeBr₂.

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